

A Researcher's Comprehensive Guide to Research-Grade L-3-Chlorophenylglycine

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Compound of Interest

Compound Name: *L-3-Chlorophenylglycine*

CAS No.: 119565-00-3

Cat. No.: B048339

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An In-depth Technical Guide for Scientists and Drug Development Professionals

Introduction: The Significance of L-3-Chlorophenylglycine in Modern Research

L-3-Chlorophenylglycine, specifically the L-enantiomer ((S)-2-amino-2-(3-chlorophenyl)acetic acid), is a non-proteinogenic amino acid that has garnered significant attention within the scientific community. Its unique structural properties make it a valuable tool in neuroscience research and a versatile chiral building block in asymmetric synthesis. This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing in-depth information on sourcing, quality assessment, handling, and key applications of this important compound.

With the CAS number 119565-00-3, **L-3-Chlorophenylglycine** is distinguished by a chlorine atom at the meta position of the phenyl ring. This substitution critically influences its biological activity, particularly its interaction with metabotropic glutamate receptors (mGluRs), which are pivotal in modulating synaptic plasticity and neuronal excitability. Understanding the nuances of this compound is essential for its effective application in the laboratory.

Part 1: Sourcing High-Quality L-3-Chlorophenylglycine: A Comparative Analysis of Commercial Suppliers

The reliability of experimental data is fundamentally linked to the quality of the starting materials. For researchers working with **L-3-Chlorophenylglycine**, selecting a reputable supplier is a critical first step. Research-grade material is typically characterized by high chemical and enantiomeric purity. Below is a comparative overview of several commercial suppliers offering research-grade **L-3-Chlorophenylglycine**.

Supplier	Product Name	CAS Number	Purity Specification	Available Quantities
AA Blocks	(S)-2-Amino-2-(3-chlorophenyl)acetic acid	119565-00-3	97%	100mg, 250mg, 1g
A2B Chem	(S)-2-Amino-2-(3-chlorophenyl)acetic acid	119565-00-3	Not specified	Custom
BLDpharm	(S)-2-Amino-2-(3-chlorophenyl)acetic acid	119565-00-3	Not specified	Custom
CymitQuimica (distributor for Apollo Scientific)	(2S)-2-Amino-2-(3-chlorophenyl)acetic acid	119565-00-3	97%	1g
Fluorochem	L-3-Chlorophenylglycine	119565-00-3	97%	Custom

Note: Purity specifications and available quantities are subject to change. Researchers should always consult the supplier's most recent product data sheets.

Part 2: Quality Assessment and Verification: Ensuring Experimental Integrity

Upon receiving a shipment of **L-3-Chlorophenylglycine**, it is imperative to conduct a thorough quality assessment to validate its identity and purity. This self-validating step is crucial for the reproducibility and reliability of experimental results.

The Certificate of Analysis (CoA): A Critical First Look

The Certificate of Analysis (CoA) provided by the supplier is the primary document detailing the quality control testing performed on a specific batch of the compound. A comprehensive CoA for research-grade **L-3-Chlorophenylglycine** should include the following information:

- **Identity Confirmation:** Typically verified by techniques such as ^1H NMR and Mass Spectrometry (MS) to confirm the chemical structure.
- **Chemical Purity:** Usually determined by High-Performance Liquid Chromatography (HPLC), which should indicate a purity of $\geq 97\%$ for research-grade material.
- **Enantiomeric Purity (e.e.):** This is a critical parameter for chiral compounds. It is determined by chiral HPLC and should ideally be $\geq 98\%$ for the L-enantiomer.
- **Physical Properties:** Appearance (e.g., white to off-white solid), melting point, and solubility.
- **Residual Solvents:** Analysis by Gas Chromatography (GC) to ensure that residual solvents from the synthesis process are below acceptable limits.
- **Water Content:** Determined by Karl Fischer titration.

Independent Verification: In-Lab Quality Control Protocols

For critical applications, independent verification of the compound's identity and purity is recommended.

Step-by-Step Protocol for Identity and Purity Verification:

- Sample Preparation:
 - Accurately weigh a small amount of the **L-3-Chlorophenylglycine** powder.
 - Dissolve the powder in a suitable solvent. For HPLC analysis, a common mobile phase component such as a buffered aqueous solution or methanol is often appropriate. For NMR, a deuterated solvent like Deuterium Oxide (D₂O) with a small amount of acid or base to aid dissolution may be used.
- High-Performance Liquid Chromatography (HPLC) for Chemical Purity:
 - Column: A C18 reversed-phase column is typically suitable.
 - Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is commonly used.
 - Detection: UV detection at a wavelength where the phenyl ring absorbs (e.g., ~220 nm).
 - Analysis: The resulting chromatogram should show a single major peak corresponding to **L-3-Chlorophenylglycine**, with any impurity peaks being minimal.
- Chiral HPLC for Enantiomeric Purity:
 - Column: A specialized chiral stationary phase (CSP) is required. Polysaccharide-based columns (e.g., Chiralpak series) are often effective for separating amino acid enantiomers.
 - Mobile Phase: The mobile phase will be highly dependent on the chosen chiral column and may consist of a mixture of alkanes (e.g., hexane) and an alcohol (e.g., isopropanol), often with an acidic or basic additive.
 - Analysis: The chromatogram should ideally show a single peak for the L-enantiomer, with the peak for the D-enantiomer being absent or below the limit of detection.
- ¹H NMR Spectroscopy for Structural Confirmation:
 - Solvent: D₂O or DMSO-d₆.

- Analysis: The resulting spectrum should be consistent with the known structure of **L-3-Chlorophenylglycine**, showing characteristic peaks for the aromatic protons and the alpha-hydrogen.
- Mass Spectrometry (MS) for Molecular Weight Verification:
 - Technique: Electrospray ionization (ESI) is commonly used.
 - Analysis: The mass spectrum should show a prominent ion corresponding to the protonated molecule $[M+H]^+$ at $m/z \approx 186.03$.

Part 3: Handling, Storage, and Solution Preparation

Proper handling and storage are essential to maintain the integrity of **L-3-Chlorophenylglycine**.

- Storage: The compound should be stored in a tightly sealed container in a cool, dry, and dark place. For long-term storage, refrigeration at 2-8°C or freezing at -20°C is recommended.
- Handling: As with any chemical, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Handle the powder in a well-ventilated area or a fume hood to avoid inhalation.

Protocol for Preparing a Stock Solution

The solubility of **L-3-Chlorophenylglycine** can be limited in neutral aqueous solutions.

- Weighing: Accurately weigh the desired amount of **L-3-Chlorophenylglycine** powder.
- Initial Dissolution: Add a small amount of a suitable solvent. For aqueous solutions, initial dissolution in a small volume of 1N NaOH or 1N HCl can aid solubility.
- Dilution and pH Adjustment:
 - Gradually add the desired aqueous buffer (e.g., PBS or HEPES) to the desired final volume.

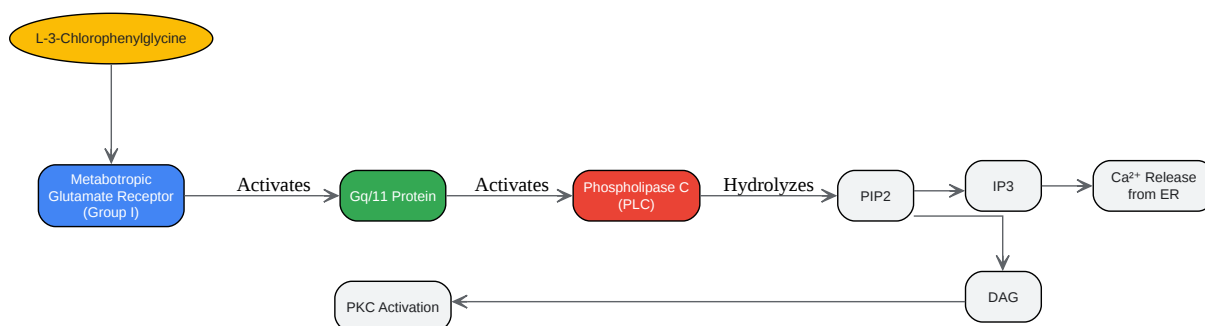
- Adjust the pH of the final solution to the desired physiological range (typically 7.2-7.4) using small additions of dilute HCl or NaOH while monitoring with a calibrated pH meter.
- Sterilization: For cell culture experiments, sterile filter the final solution through a 0.22 μm filter.
- Storage of Stock Solutions: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C .

Part 4: Mechanism of Action and Key Research Applications

The primary utility of **L-3-Chlorophenylglycine** in research stems from its activity at metabotropic glutamate receptors (mGluRs).

Interaction with Metabotropic Glutamate Receptors

L-3-Chlorophenylglycine is known to interact with Group I mGluRs (mGlu1 and mGlu5). Its precise action can be complex and may depend on the specific receptor subtype and experimental system. It is often described as a weak or partial agonist at these receptors. The modulation of mGluRs is a key area of research for a variety of neurological and psychiatric disorders.



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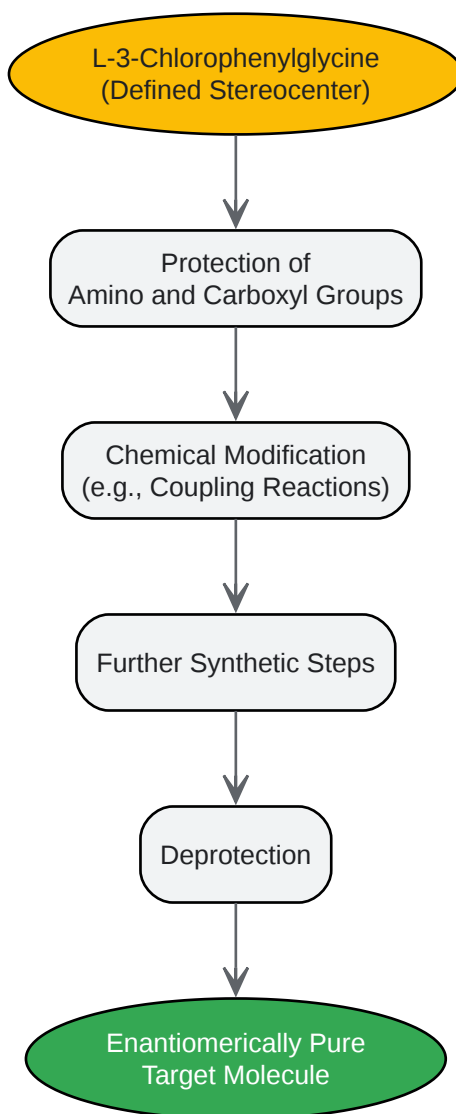
Simplified signaling pathway of Group I metabotropic glutamate receptors.

Applications in Neuroscience Research

- **Schizophrenia Research:** The glutamatergic hypothesis of schizophrenia suggests that dysfunction of glutamate receptors, including mGluRs, contributes to the pathophysiology of the disease. **L-3-Chlorophenylglycine** and related compounds are used as pharmacological tools to probe the role of mGluRs in animal models of schizophrenia and to evaluate the therapeutic potential of targeting these receptors.
- **Synaptic Plasticity Studies:** As modulators of mGluRs, these compounds are employed to investigate the mechanisms of long-term potentiation (LTP) and long-term depression (LTD), cellular processes that are fundamental to learning and memory.
- **Drug Discovery:** **L-3-Chlorophenylglycine** serves as a lead compound or a reference compound in the development of more potent and selective ligands for mGluRs for the potential treatment of various central nervous system disorders.

Role as a Chiral Building Block

In organic synthesis, the defined stereochemistry of **L-3-Chlorophenylglycine** makes it a valuable starting material for the asymmetric synthesis of more complex molecules, including pharmaceutical intermediates and other biologically active compounds. Its incorporation can introduce a specific stereocenter, which is often crucial for the desired biological activity of the final product.



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Generalized workflow for using **L-3-Chlorophenylglycine** in chiral synthesis.

Conclusion

L-3-Chlorophenylglycine is a powerful and versatile tool for researchers in both the life sciences and chemical sciences. Its role as a modulator of metabotropic glutamate receptors provides a valuable avenue for investigating the complexities of synaptic transmission and exploring novel therapeutic strategies for neurological and psychiatric disorders. Furthermore, its utility as a chiral building block underscores its importance in the synthesis of enantiomerically pure compounds. By understanding the critical aspects of sourcing, quality

control, and proper handling, researchers can confidently and effectively utilize **L-3-Chlorophenylglycine** to advance their scientific endeavors.

References

Due to the nature of this guide, which synthesizes information from various commercial and technical sources, a formal, citable reference list in the traditional academic sense is not applicable. The information presented is a compilation of data from supplier websites, technical data sheets, and general scientific knowledge. Researchers are encouraged to consult the specific documentation provided by their chosen supplier for detailed, batch-specific information and to refer to peer-reviewed scientific literature for in-depth experimental protocols and applications.

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